

# An In-depth Technical Guide to Dipropoxy(dipropyl)silane: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: *Dipropoxy(dipropyl)silane*

Cat. No.: *B15468136*

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## Abstract

**Dipropoxy(dipropyl)silane** is an organosilicon compound belonging to the dialkoxydialkylsilane family. While specific experimental data for this exact molecule is not extensively available in peer-reviewed literature, its chemical structure, properties, and reactivity can be reliably inferred from the well-established chemistry of analogous silane compounds. This guide provides a comprehensive overview of the predicted chemical structure and properties of **dipropoxy(dipropyl)silane**, a general methodology for its synthesis, and expected analytical characterizations. The information presented herein is intended to serve as a valuable resource for researchers and professionals in chemistry and materials science.

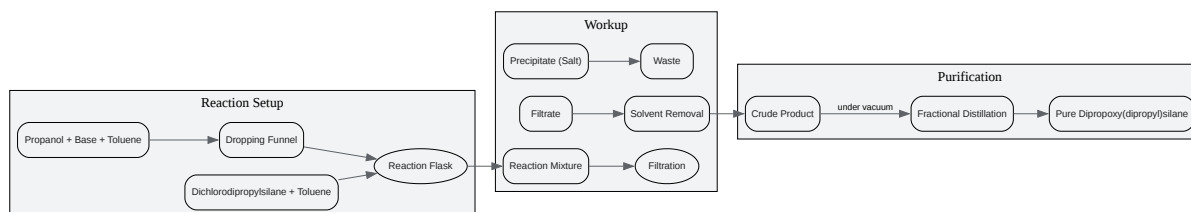
## Chemical Structure and Nomenclature

**Dipropoxy(dipropyl)silane** consists of a central silicon atom bonded to two propyl groups and two propoxy groups.

Systematic Name: **Dipropoxy(dipropyl)silane**

Molecular Formula:  $C_{12}H_{28}O_2Si$

Structure:



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